

(2S,3R)-Fmoc-Abu(3-N3)-OH molecular weight

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Compound of Interest

Compound Name: (2S,3R)-Fmoc-Abu(3-N3)-OH

Cat. No.: B3040018

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Technical Data: (2S,3R)-Fmoc-Abu(3-N3)-OH

Introduction: This document provides the core technical specifications for the compound **(2S,3R)-Fmoc-Abu(3-N3)-OH**, a reagent utilized in biochemical research. The primary focus is the determination and verification of its molecular weight based on its chemical formula. This compound is an azide-containing derivative of aminobutyric acid, featuring an Fmoc protecting group, making it suitable for applications in peptide synthesis and click chemistry.^{[1][2]}

Molecular Formula and Weight

The empirical chemical formula for **(2S,3R)-Fmoc-Abu(3-N3)-OH** has been identified as $C_{19}H_{18}N_4O_4$.^[1] Based on this formula, the calculated molecular weight is approximately 382.38 g/mol.

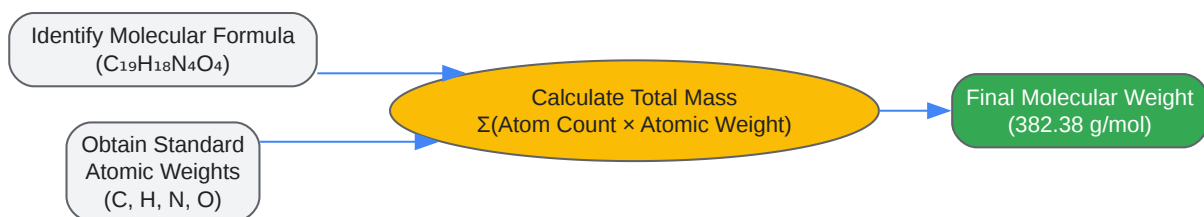
Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the formula $C_{19}H_{18}N_4O_4$ is detailed below.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	19	12.011	228.209
Hydrogen	H	18	1.008	18.144
Nitrogen	N	4	14.007	56.028
Oxygen	O	4	15.999	63.996
Total	382.377			

Workflow for Molecular Weight Determination

The process for calculating the molecular weight of a chemical compound is straightforward and follows a defined logical path. This involves identifying the molecular formula and summing the atomic weights of the constituent atoms.



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Caption: Workflow for calculating molecular weight.

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References

- 1. (2S,3R)-Fmoc-Abu(3-N3)-OH - Immunomart [immunomart.com]

- 2. medchemexpress.com [medchemexpress.com]
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